

Proper Disposal Procedures for 2-(2-Phenylethynyl)aniline

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Compound of Interest

Compound Name: 2-(2-Phenylethynyl)aniline

Cat. No.: B188489

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For Immediate Reference: In Case of a Spill or Exposure

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and shoes. Wash skin thoroughly with soap and water for at least 15 minutes. Get medical help if irritation develops.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[1\]](#)
- Spill: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE). Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[2\]](#) Ensure adequate ventilation. Do not let the chemical enter drains.[\[3\]](#)

Quantitative Data Summary

This table summarizes the key quantitative data for **2-(2-phenylethynyl)aniline**. Note that some values are predicted and should be treated as estimates.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ N	[3] [4]
Molecular Weight	193.24 g/mol	[3] [4]
Melting Point	89 °C	[3]
Boiling Point	359.7 ± 25.0 °C (Predicted)	[3]
Density	1.13 ± 0.1 g/cm ³ (Predicted)	[3]
pKa	2.42 ± 0.10 (Predicted)	[3]
Occupational Exposure Limits	No data available	[3]

Hazard Identification and Personal Protective Equipment (PPE)

GHS Hazard Classifications:[\[4\]](#)

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.

Required Personal Protective Equipment (PPE):

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [3]
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Experimental Protocols: Disposal Procedures

No specific chemical deactivation or neutralization protocols for **2-(2-phenylethynyl)aniline** are readily available in the searched literature. Therefore, disposal must be handled by a licensed professional waste disposal service. The following protocol outlines the steps for the proper disposal of this compound in a laboratory setting.

Objective: To safely collect, store, and dispose of **2-(2-phenylethynyl)aniline** waste in compliance with environmental regulations.

Materials:

- Chemical-resistant waste container with a secure lid
- Hazardous waste labels
- Personal Protective Equipment (PPE) as specified in Section 2
- Fume hood

Procedure:

- Segregation of Waste:
 - Designate a specific, labeled container for **2-(2-phenylethynyl)aniline** waste.
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed.
- Waste Collection:
 - All operations involving the handling and transfer of **2-(2-phenylethynyl)aniline** should be conducted within a certified fume hood to minimize inhalation exposure.[2]
 - Carefully transfer any waste solid or solution containing **2-(2-phenylethynyl)aniline** into the designated waste container.
 - Avoid generating dust or aerosols.
- Container Management:
 - Keep the waste container tightly closed when not in use.[3]
 - Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.[3]
 - The storage area should be secure and accessible only to authorized personnel.[3]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-(2-Phenylethynyl)aniline**".
 - Include the date of accumulation and any other information required by your institution's environmental health and safety (EHS) department.
- Disposal Request:

- Once the container is full or ready for disposal, contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Provide the waste contractor with a copy of the Safety Data Sheet (SDS) for **2-(2-phenylethynyl)aniline**.
- Regulatory Compliance:
 - Disposal of the contents and container must be in accordance with all applicable local, state, and federal regulations.^[3] The final disposal method will be determined by the licensed waste management facility.

Visualization of Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **2-(2-phenylethynyl)aniline**.



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Caption: Workflow for the safe disposal of **2-(2-phenylethynyl)aniline**.

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